

# In-Depth Technical Guide: Safety and Handling of n-Benzyl-2,2-dimethoxyethanamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n-Benzyl-2,2-dimethoxyethanamine*

Cat. No.: *B1267077*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **n-Benzyl-2,2-dimethoxyethanamine** (CAS No. 54879-88-8). The information is intended to support laboratory research and drug development activities by promoting safe practices and ensuring personnel safety.

## Chemical and Physical Properties

**n-Benzyl-2,2-dimethoxyethanamine** is a colorless liquid utilized as an intermediate in the synthesis of various compounds, notably in the preparation of guanidylimidazole and guanidylimidazoline derivatives with potential antimalarial properties.<sup>[1][2][3]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	54879-88-8	[1][4]
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO <sub>2</sub>	[1][4]
Molecular Weight	195.26 g/mol	[1][4]
Appearance	Colorless Liquid	[4]
Boiling Point	257.7 °C at 760 mmHg	[1]
Flash Point	105.8 °C	[1]
Density	1.008 g/cm <sup>3</sup>	[1]
Storage Temperature	Room temperature; 2-8°C for long-term storage	[2][4]

## Hazard Identification and Classification

While comprehensive toxicological data is not readily available, **n-Benzyl-2,2-dimethoxyethanamine** is classified with the following hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Acute toxicity, Oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

The exclamation mark pictogram is associated with these hazards.[5]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **n-Benzyl-2,2-dimethoxyethanamine** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when working with this compound.

PPE Type	Specification
Eye Protection	Safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	A self-contained breathing apparatus should be used when handling large quantities or in poorly ventilated areas. <a href="#">[4]</a>

## Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid the generation and inhalation of vapors or aerosols.[\[4\]](#)

## Storage

Store in a tightly closed container in a dry and well-ventilated place.[\[6\]](#) It can be stored at room temperature for short periods, with refrigeration at 2-8°C recommended for longer-term storage.[\[2\]](#)[\[4\]](#)

## Incompatible Materials

Keep away from strong oxidizing agents and strong acids.[\[6\]](#)

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. Seek medical attention.[4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4] If contact lenses are worn, remove them if possible.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[4][6]

## Fire-Fighting Measures

Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam to extinguish fires.[4]

Firefighters should wear self-contained breathing apparatus and full protective gear.[6]

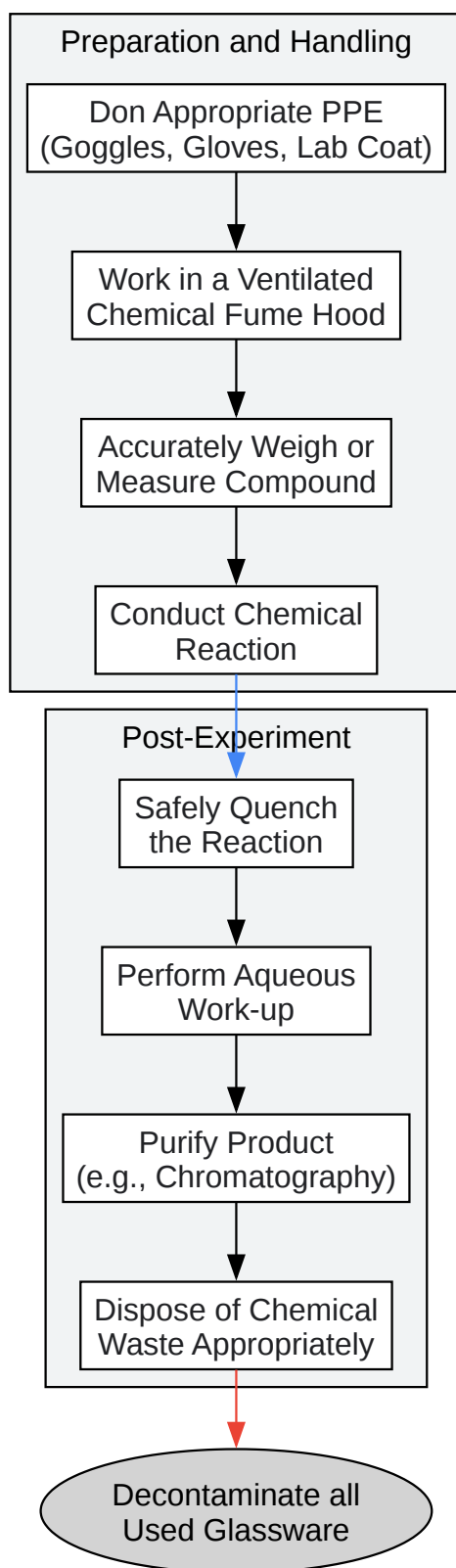
## Accidental Release Measures

In case of a spill, evacuate the area and ensure adequate ventilation.[4] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[6]

Do not allow the product to enter drains.[4]

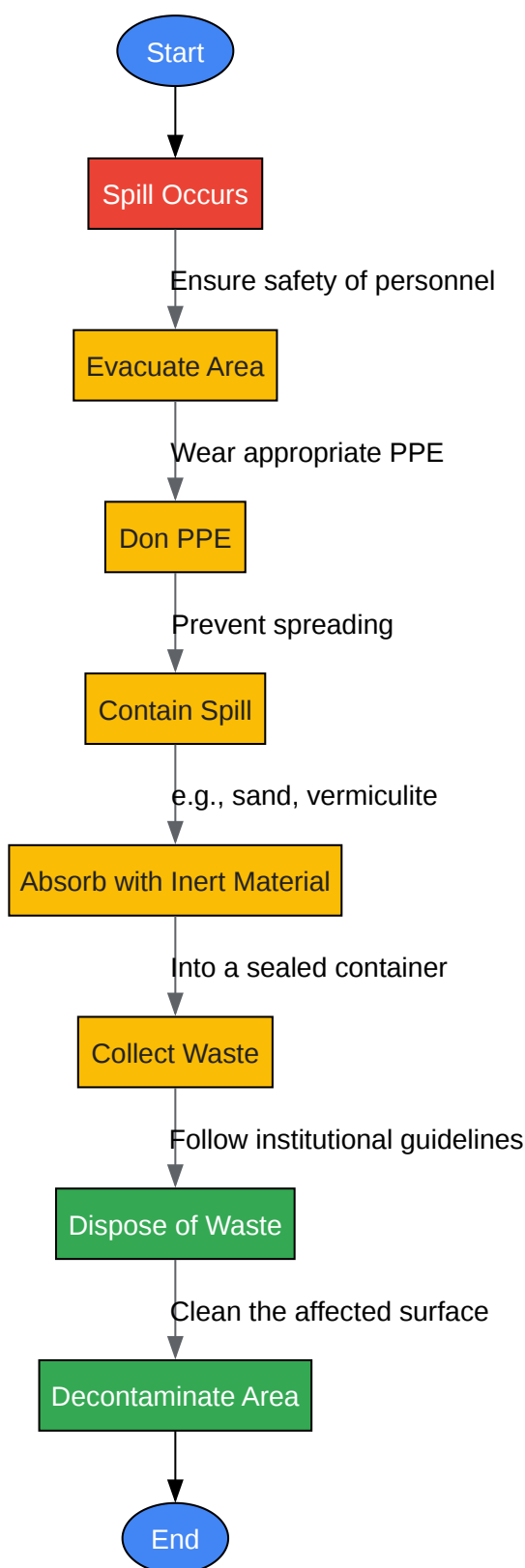
## Experimental Workflow and Logical Relationships

The following diagrams illustrate key workflows and logical relationships relevant to the handling and use of **n-Benzyl-2,2-dimethoxyethanamine**.



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Caption: Standard Laboratory Workflow for using **n-Benzyl-2,2-dimethoxyethanamine**.



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Caption: Spill Response Protocol for **n-Benzyl-2,2-dimethoxyethanamine**.

## Toxicological Information

Detailed toxicological studies for **n-Benzyl-2,2-dimethoxyethanamine** are not widely available in the public domain. The Material Safety Data Sheet indicates that the LD50/LC50 data is not available.[4] Therefore, it is imperative to handle this compound with the utmost care, assuming it to be potentially toxic.

## Disposal Considerations

All waste materials contaminated with **n-Benzyl-2,2-dimethoxyethanamine** should be treated as hazardous waste.[6] Dispose of the waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[4]

## Conclusion

**n-Benzyl-2,2-dimethoxyethanamine** is a valuable research chemical that requires careful handling due to its potential hazards. By adhering to the safety protocols outlined in this guide, researchers and drug development professionals can minimize risks and ensure a safe working environment. The lack of comprehensive toxicological data underscores the importance of a cautious and well-informed approach to its use in the laboratory.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of n-Benzyl-2,2-dimethoxyethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267077#n-benzyl-2-2-dimethoxyethanamine-safety-and-handling]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)